

# Technical Guide: N-Methyl-2-pyridin-4-ylacetamide and Its Isomeric Landscape

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *N-Methyl-2-pyridin-4-ylacetamide*

Cat. No.: *B3155640*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide addresses the inquiry for information regarding the molecular weight, experimental protocols, and biological activity of **N-Methyl-2-pyridin-4-ylacetamide**. Extensive searches of chemical databases and scientific literature have revealed that this specific compound is not readily found under this nomenclature. The predominant isomer identified in numerous databases is N-(4-Methylpyridin-2-yl)acetamide, for which substantial data is available.

This guide will therefore focus on the characterization of N-(4-Methylpyridin-2-yl)acetamide, a closely related structural isomer, to provide relevant data and experimental context. It is crucial to note that the information presented pertains to this isomer and not **N-Methyl-2-pyridin-4-ylacetamide**, for which no definitive public records were found.

## Part 1: Physicochemical Properties of N-(4-Methylpyridin-2-yl)acetamide

A summary of the key quantitative data for N-(4-Methylpyridin-2-yl)acetamide is presented in the table below for ease of reference and comparison.

Property	Value	Source
Molecular Formula	C8H10N2O	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	150.18 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	5327-32-2	<a href="#">[1]</a> <a href="#">[2]</a>
IUPAC Name	N-(4-methylpyridin-2-yl)acetamide	<a href="#">[1]</a>
Canonical SMILES	<chem>CC1=CC(=NC=C1)NC(=O)C</chem>	<a href="#">[1]</a>
InChI Key	QGZHGSGLCZEGHA-UHFFFAOYSA-N	<a href="#">[2]</a>

## Part 2: Experimental Protocols

While specific experimental protocols for the requested **N-Methyl-2-pyridin-4-ylacetamide** are unavailable, a common synthesis method for its isomer, N-(4-Methylpyridin-2-yl)acetamide, is well-documented. This procedure provides a foundational methodology for the synthesis of related pyridyl acetamides.

### Synthesis of N-(4-Methylpyridin-2-yl)acetamide

A prevalent method for the synthesis of N-(4-Methylpyridin-2-yl)acetamide involves the acylation of 2-amino-4-methylpyridine. A general laboratory-scale procedure is as follows:

- **Reactant Preparation:** 2-amino-4-methylpyridine is used as the starting material.
- **Acylation:** The 2-amino-4-methylpyridine is reacted with acetic anhydride.
- **Reaction Conditions:** The reaction mixture is typically warmed to facilitate the acylation process.
- **Crystallization:** Upon cooling, the product, N-(4-Methylpyridin-2-yl)acetamide, crystallizes from the reaction mixture.
- **Isolation and Purification:** The crystallized product is then isolated through filtration and can be further purified if necessary.

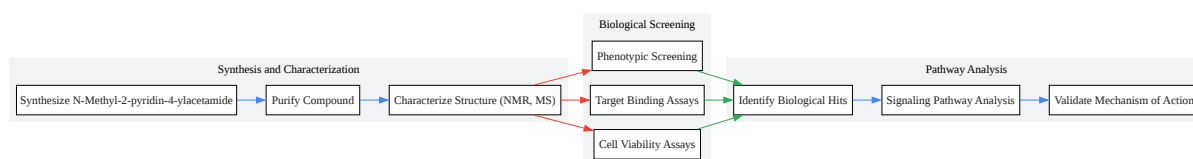
This N-acylation reaction is a fundamental and widely used method in organic synthesis for the formation of amide bonds.[2]

## Part 3: Biological Activity and Signaling Pathways

Currently, there is no specific information available in the public domain regarding the biological activity or associated signaling pathways for **N-Methyl-2-pyridin-4-ylacetamide**.

For the isomer, N-(4-Methylpyridin-2-yl)acetamide, while its direct biological functions are not extensively detailed in the provided search results, the core pyridine and acetamide structures are present in numerous biologically active molecules. Pyridine derivatives are known to exhibit a wide range of pharmacological activities. For instance, various substituted pyridines are investigated for their potential as antifungal and antimicrobial agents.[3]

Given the lack of specific data, a logical workflow for investigating the biological activity of a novel compound like **N-Methyl-2-pyridin-4-ylacetamide** would be as follows:



[Click to download full resolution via product page](#)

A general workflow for the biological evaluation of a novel chemical compound.

## Conclusion

In conclusion, while a comprehensive technical guide on **N-Methyl-2-pyridin-4-ylacetamide** cannot be provided due to the absence of its characterization in publicly accessible scientific

databases, this guide has furnished detailed information on the closely related and well-documented isomer, N-(4-Methylpyridin-2-yl)acetamide. The data and protocols presented for this isomer can serve as a valuable reference for researchers in the field. Further investigation is required to synthesize and characterize **N-Methyl-2-pyridin-4-ylacetamide** to elucidate its specific properties and biological functions.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. N-(4-Methyl-2-pyridyl)acetamide | C<sub>8</sub>H<sub>10</sub>N<sub>2</sub>O | CID 220485 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. N-(4-methylpyridin-2-yl)acetamide | 5327-32-2 | Benchchem [benchchem.com]
- 3. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Technical Guide: N-Methyl-2-pyridin-4-ylacetamide and Its Isomeric Landscape]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3155640#n-methyl-2-pyridin-4-ylacetamide-molecular-weight]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)